

Commercial Availability and Purity of 6-Propoxybenzothiazol-2-amine: A Technical Guide

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Compound of Interest

Compound Name: 6-Propoxybenzothiazol-2-amine

Cat. No.: B080791

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For researchers and professionals in drug development, sourcing high-purity chemical compounds is a critical starting point. This technical guide provides an in-depth overview of the commercial suppliers, purity levels, and relevant experimental protocols for **6-Propoxybenzothiazol-2-amine** (CAS No. 14372-64-6), a benzothiazole derivative of interest in medicinal chemistry.

Commercial Suppliers and Purity Specifications

6-Propoxybenzothiazol-2-amine is available from a range of commercial suppliers, with purity levels typically suitable for research and development purposes. The stated purity can vary between suppliers and by specific batch, so it is always recommended to consult the Certificate of Analysis (CoA) for lot-specific data. A summary of publicly available information from various suppliers is presented below.

Supplier	Product Number	Stated Purity	Package Size
American Custom Chemicals Corporation	CHM0008474	95.00%	500MG
Chemenu	CM156341	95%	5g
Matrix Scientific	019563	Not specified	1g
AK Scientific	4335AD	Not specified	1g
Alichem	14372646	Not specified	5g
Santa Cruz Biotechnology	sc-211900	Not specified	Not specified

Note: The absence of a specified purity in the table does not imply low purity; it indicates that the supplier typically provides this information on a lot-specific Certificate of Analysis.

Experimental Protocols

The following sections detail generalized experimental protocols for the synthesis, purification, and analysis of **6-Propoxybenzothiazol-2-amine**, adapted from established methods for the synthesis of 6-substituted 2-aminobenzothiazoles.

Synthesis of 6-Propoxybenzothiazol-2-amine

A common and effective method for the synthesis of 6-substituted 2-aminobenzothiazoles involves the reaction of a corresponding p-substituted aniline with potassium thiocyanate in the presence of bromine.

Materials:

- 4-propoxyaniline
- Potassium thiocyanate (KSCN)
- Glacial acetic acid

- Bromine (Br₂)
- Ammonia solution (25%)

Procedure:

- Dissolve 4-propoxyaniline and potassium thiocyanate in glacial acetic acid in a suitable reaction vessel. The molar ratio of KSCN to the aniline is typically in excess, for example, 4:1.
- Stir the mixture at room temperature for approximately 45 minutes to ensure homogeneity.
- Cool the reaction mixture to 10°C in an ice bath.
- Slowly add a solution of bromine in glacial acetic acid dropwise to the cooled mixture while maintaining the temperature below 10°C. A typical molar ratio of bromine to the aniline is 2:1.
- After the addition is complete, allow the reaction to stir at room temperature for 15 hours.
- Upon completion, carefully neutralize the reaction mixture with a 25% aqueous ammonia solution to precipitate the crude product.
- Collect the precipitate by filtration, wash with water, and dry.

Purification

The crude **6-Propoxybenzothiazol-2-amine** can be purified by recrystallization or column chromatography.

Recrystallization:

- Dissolve the crude product in a minimal amount of a suitable hot solvent, such as ethanol or a mixture of ethanol and water.
- Allow the solution to cool slowly to room temperature, and then further cool in an ice bath to induce crystallization.

- Collect the purified crystals by filtration, wash with a small amount of cold solvent, and dry under vacuum.

Column Chromatography:

- Prepare a silica gel column using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexane).
- Dissolve the crude product in a minimal amount of the eluent and load it onto the column.
- Elute the column with the chosen solvent system, collecting fractions.
- Monitor the fractions by Thin Layer Chromatography (TLC) to identify those containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to yield the purified **6-Propoxybenzothiazol-2-amine**.

Purity Analysis

The purity of the synthesized and purified **6-Propoxybenzothiazol-2-amine** can be assessed using several analytical techniques.

High-Performance Liquid Chromatography (HPLC):

- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of methanol and water, both containing 0.1% formic acid.
- Detection: UV detection at a wavelength determined by the UV-Vis spectrum of the compound.
- The purity is determined by the area percentage of the main peak.

Liquid Chromatography-Mass Spectrometry (LC-MS):

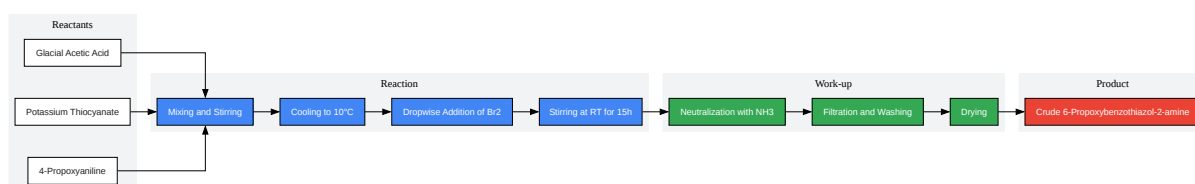
- LC-MS can be used to confirm the identity and purity of the compound. The mass spectrometer will provide the molecular weight of the compound, confirming its identity.

Elemental Analysis:

- The percentage composition of Carbon, Hydrogen, and Nitrogen can be determined and compared to the theoretical values for $C_{10}H_{12}N_2OS$.

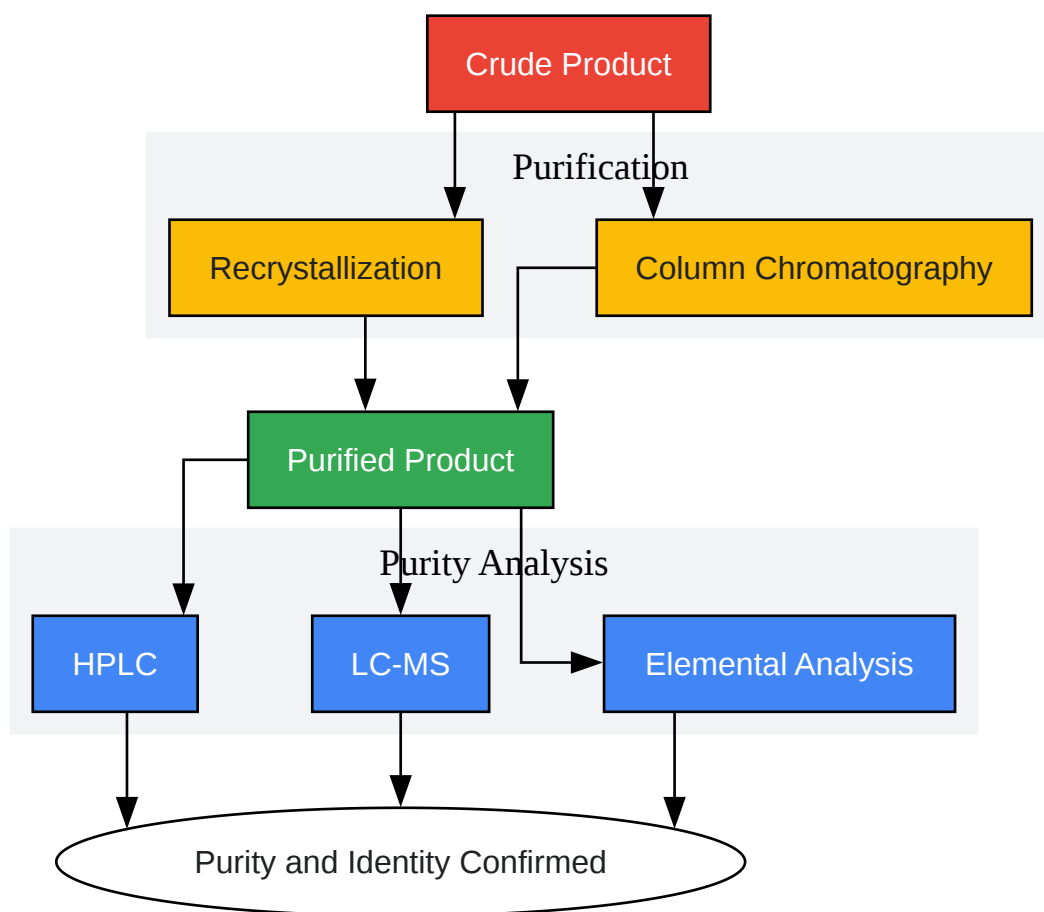
Visualized Workflows

The following diagrams illustrate the key processes described in this guide.



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Caption: Synthetic workflow for **6-Propoxybenzothiazol-2-amine**.



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Caption: Purification and analysis workflow.

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